

Application Notes and Protocols: Detecting Downstream Effects of NCGC00378430 via Western Blot

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Compound of Interest

Compound Name: NCGC00378430

Cat. No.: B15575477

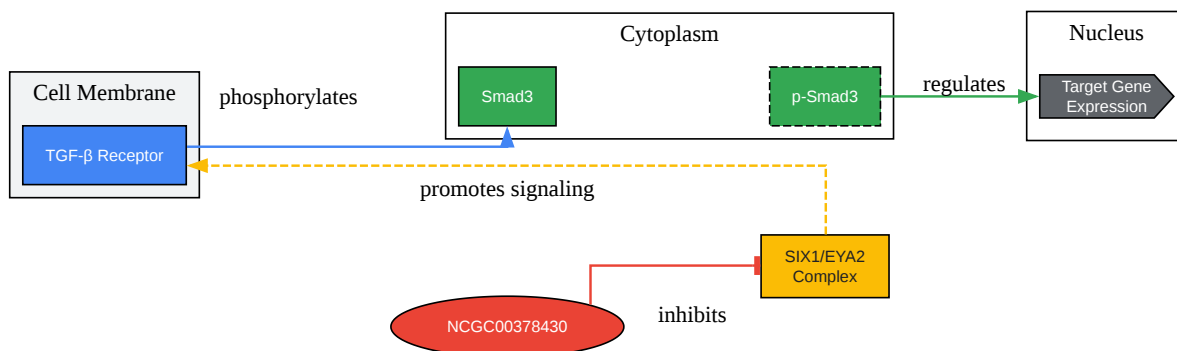
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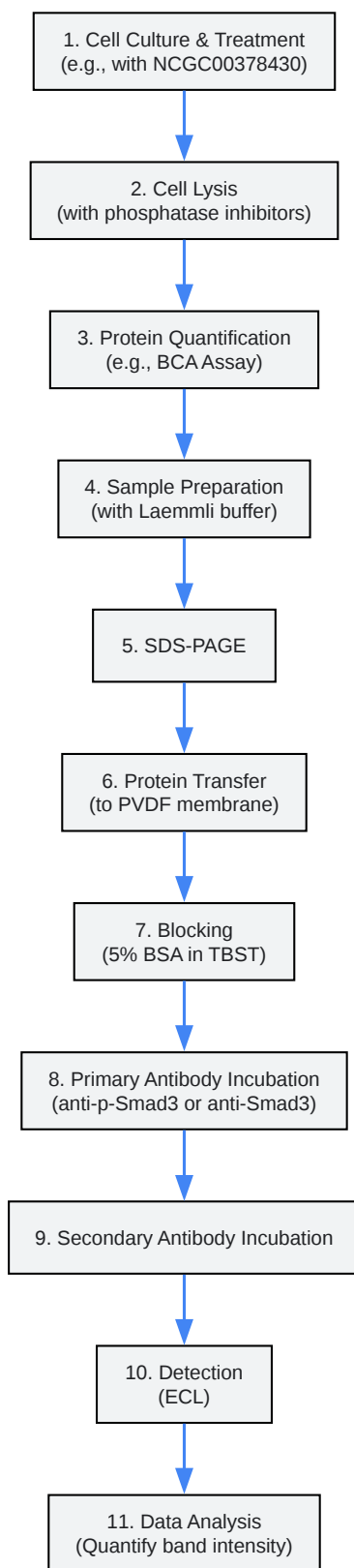
Audience: Researchers, scientists, and drug development professionals.

Core Requirements: This document provides a detailed protocol for utilizing Western blotting to detect the downstream effects of **NCGC00378430**, a potent inhibitor of the SIX1/EYA2 protein-protein interaction. A primary downstream signaling pathway affected by **NCGC00378430** is the Transforming Growth Factor-Beta (TGF- β) pathway. The compound has been shown to reverse SIX1-induced TGF- β signaling. A key event in this pathway is the phosphorylation of Smad3. Therefore, this protocol will focus on the detection of phosphorylated Smad3 (p-Smad3) as a marker for **NCGC00378430** activity.

Signaling Pathway Overview

NCGC00378430 disrupts the interaction between SIX1 and EYA2. The SIX1/EYA complex is a transcriptional regulator involved in the development of multiple organs and is implicated in cancer progression. One of the pathways regulated by the SIX1/EYA complex is the TGF- β signaling pathway. Inhibition of the SIX1/EYA2 interaction by **NCGC00378430** leads to a downstream reduction in the phosphorylation of Smad3, a key mediator of TGF- β signaling.





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